

Application Notes and Protocols for Nerinetide Administration in Rodent Stroke Models

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Compound of Interest

Compound Name: *Nerinetide*
CAS No.: *500992-11-0*
Cat. No.: *B612301*

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These application notes provide a comprehensive overview of the administration of **Nerinetide** (NA-1), a neuroprotective agent, in rodent models of ischemic stroke. This document includes a summary of its mechanism of action, quantitative data from preclinical studies, and detailed experimental protocols.

Introduction to Nerinetide

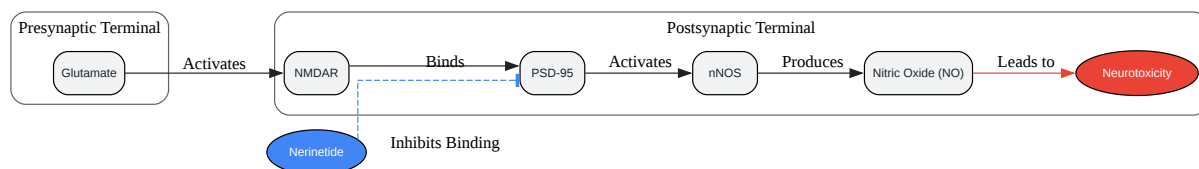
Nerinetide is a peptide-based neuroprotectant designed to reduce neuronal damage following ischemic stroke.^{[1][2]} It functions by targeting the excitotoxic signaling cascade initiated by the overactivation of N-methyl-D-aspartate receptors (NMDARs).^{[1][3]} Specifically, **Nerinetide** disrupts the interaction between the postsynaptic density protein-95 (PSD-95) and the NMDAR, which in turn uncouples the receptor from neuronal nitric oxide synthase (nNOS).^{[1][3]} This action inhibits the production of toxic levels of nitric oxide (NO) without interfering with the normal ion channel function of the NMDAR.^{[1][4]} Preclinical studies in rodent and primate models of stroke have suggested a neuroprotective effect, although clinical trial results in

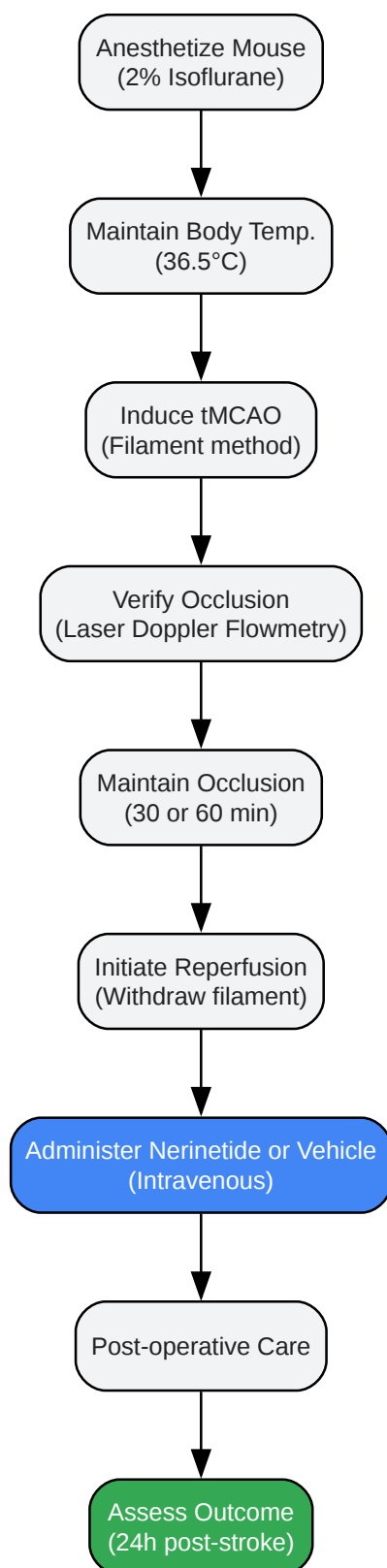
humans have been mixed, with some benefits observed in patients not receiving tissue plasminogen activator (tPA).^[2]^[3]

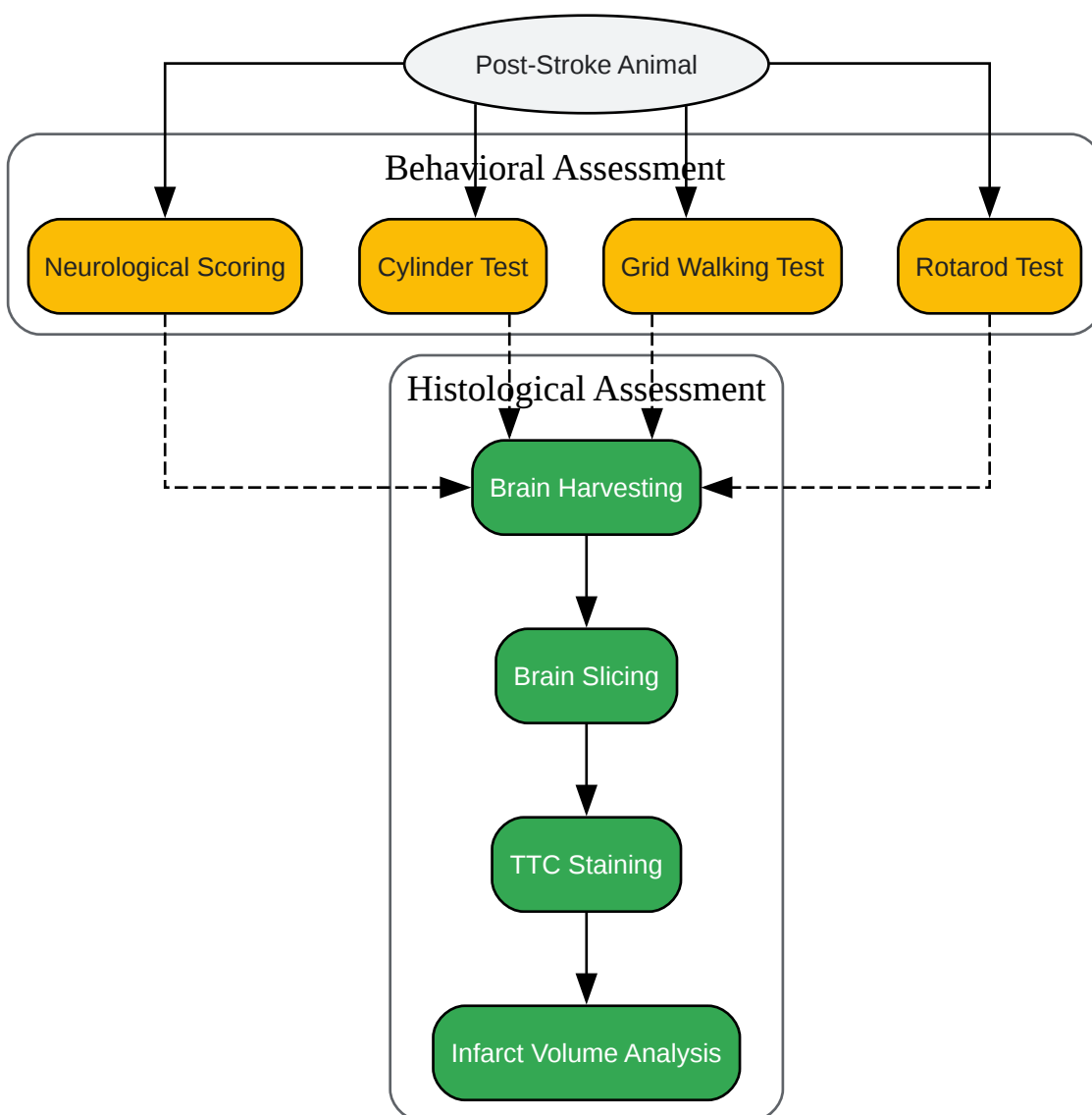
Signaling Pathway of Nerinetide in Ischemic Stroke

During an ischemic event, excessive glutamate release leads to the overactivation of NMDARs. This triggers a cascade of neurotoxic events, primarily mediated by the coupling of the NMDAR to PSD-95, which then activates nNOS, leading to the production of damaging nitric oxide.

Nerinetide intervenes by competitively binding to PSD-95, thereby preventing the formation of the NMDAR-PSD-95-nNOS complex.







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References

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- [3. Review of Efficacy and safety of nerinetide for the treatment of acute ischaemic stroke \(ESCAPE-NA1\): a multicentre, double-blind, randomised controlled trial | Publons \[publons.com\]](#)
- [4. utoronto.scholaris.ca \[utoronto.scholaris.ca\]](#)
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